

# Proper Disposal Procedures: N-ethoxy-2-hydroxyacetamide[1]

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *N*-ethoxy-2-hydroxyacetamide

CAS No.: 1849256-71-8

Cat. No.: B2411685

[Get Quote](#)

## Chemical Identity & Hazard Profiling

Substance: **N-ethoxy-2-hydroxyacetamide** Chemical Structure: HO-CH<sub>2</sub>-C(=O)-NH-O-CH<sub>2</sub>CH<sub>3</sub> Functional Class: O-Alkyl Hydroxamic Acid / Glycolic Acid Derivative Primary Application: Pharmaceutical intermediate (prodrug synthesis, chelating agent precursors).[1][2]

## Hazard Assessment (Read-Across Methodology)

Since specific SDS data is often limited for this intermediate, safety protocols are derived from the Hydroxamic Acid Derivative Class profile:

Hazard Category	Risk Level	Justification (Analogue Data)
Reproductive Toxicity	High	Structural analog N-hydroxyacetamide (CAS 546-88-3) is a known teratogen (H360).[1] The N-O bond is a structural alert for mutagenicity.[1]
Aquatic Toxicity	High	Hydroxamic acids are often toxic to aquatic life (H410) due to metal chelation properties. [1]
Reactivity	Moderate	Stable under ambient conditions but susceptible to hydrolysis in strong acids/bases.[1] Combustible organic solid/liquid.[1][3]
Acute Toxicity	Moderate	Potential skin and severe eye irritant (H315, H319).[1][4]

## Core Directive: Disposal Workflow

The Golden Rule: Never dispose of **N-ethoxy-2-hydroxyacetamide** down the drain.[1] Its potential aquatic toxicity and stability against hydrolysis make it a persistent environmental pollutant.[1]

## Primary Disposal Method: High-Temperature Incineration

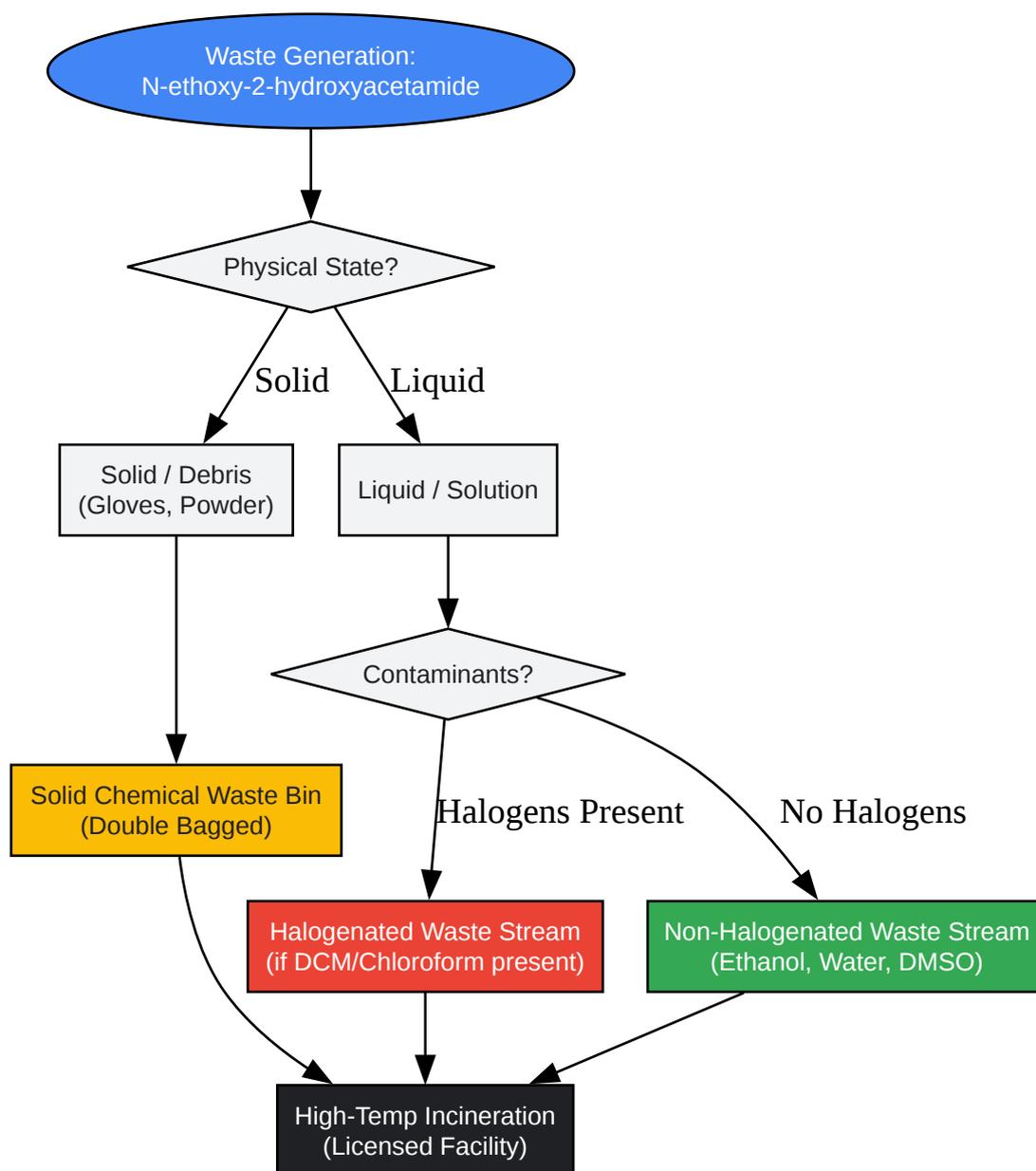
Waste Stream: Non-Halogenated Organic Solvent/Solid Waste.[1] RCRA Classification: Not specifically listed (P or U list), but must be characterized as Toxic (D003) if reactivity is suspected, or general Ignitable (D001) if in flammable solvent.[1]

## Step-by-Step Disposal Protocol

- Segregation & Collection:
  - Solids: Collect pure substance or contaminated solids (gloves, weighing boats) in a yellow biohazard/chemical waste bag or a wide-mouth HDPE jar.[1]
  - Liquids (Mother Liquor): Collect reaction mixtures in a dedicated solvent waste carboy (HDPE or Glass).[1]
  - Labeling: Label clearly as "Non-Halogenated Organic Waste - Contains **N-ethoxy-2-hydroxyacetamide** - Potential Reprotoxin."
- Container Compatibility:
  - Recommended: High-Density Polyethylene (HDPE) or Borosilicate Glass.[1]
  - Avoid: Metal containers (Iron/Aluminum) if the solution is acidic, as hydroxamic acids can chelate metals, potentially leaching the container integrity over time.[1]
- Final Destruction:
  - Transfer to a licensed hazardous waste facility for rotary kiln incineration.[1] This ensures thermal destruction of the N-O bond (>850°C), preventing the formation of toxic hydroxylamine byproducts.[1]

## Operational Logic: Decision Matrix

The following diagram illustrates the decision logic for handling waste streams containing this compound.



[Click to download full resolution via product page](#)

Figure 1: Waste stream segregation logic for **N-ethoxy-2-hydroxyacetamide**, prioritizing incineration.

## Emergency Procedures: Spills & Exposure

Because this compound is a potential reproductive toxin, spill cleanup requires Level C PPE (Respirator + Tyvek).[1]

## Spill Cleanup Protocol (Self-Validating System)

- Isolate: Evacuate the immediate area (15 ft radius) and post "Do Not Enter" signage.<sup>[1]</sup>
- Protect: Don double nitrile gloves (0.11 mm min), safety goggles, and an N95 or P100 respirator.<sup>[1]</sup>
- Contain:
  - Solid Spill: Cover with wet paper towels to prevent dust generation.<sup>[1]</sup>
  - Liquid Spill: Encircle with universal absorbent pads or vermiculite.<sup>[1]</sup>
- Deactivate (Optional but Recommended):
  - While incineration is preferred, surface residues can be deactivated using a mild oxidation solution (10% Bleach) to cleave the amide bond, followed by a water rinse.<sup>[1]</sup> Note: Do not mix bleach with the bulk waste stream; this is for surface wiping only.<sup>[1]</sup>
- Disposal: Place all cleanup materials into the solid waste stream (Yellow Bag) for incineration.

## References & Authority

This guide synthesizes regulatory standards and chemical property data from the following authoritative sources:

- European Chemicals Agency (ECHA). Substance Information: Acetohydroxamic Acid (Analogue).<sup>[1]</sup> Available at: [\[Link\]](#)<sup>[1]</sup>
- PubChem. Compound Summary: 2-Hydroxyacetamide (Glycolamide).<sup>[1]</sup> National Library of Medicine.<sup>[1]</sup> Available at: [\[Link\]](#)<sup>[1]</sup>
- U.S. EPA. Resource Conservation and Recovery Act (RCRA) Orientation Manual.<sup>[1]</sup> Available at: [\[Link\]](#)<sup>[1]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 2-Hydroxyacetamide | C<sub>2</sub>H<sub>5</sub>NO<sub>2</sub> | CID 69021 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. file.chemscene.com \[file.chemscene.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. Ethyl N-hydroxyacetimidate | C<sub>4</sub>H<sub>9</sub>NO<sub>2</sub> | CID 5363167 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Proper Disposal Procedures: N-ethoxy-2-hydroxyacetamide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2411685#n-ethoxy-2-hydroxyacetamide-proper-disposal-procedures\]](https://www.benchchem.com/product/b2411685#n-ethoxy-2-hydroxyacetamide-proper-disposal-procedures)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)